

# 5-Fluoro-2-nitroaniline CAS number and molecular structure

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## An In-depth Technical Guide to 5-Fluoro-2-nitroaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Fluoro-2-nitroaniline** (CAS Number: 2369-11-1), a key chemical intermediate. The document details its chemical and physical properties, molecular structure, synthesis protocols, applications, and safety information, tailored for professionals in research and development.

### Core Chemical Identity

**5-Fluoro-2-nitroaniline** is an organic compound featuring a benzene ring substituted with a fluorine atom, a nitro group, and an amino group.<sup>[1]</sup> Its unique structure makes it a versatile building block in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.<sup>[2]</sup>

- CAS Number: 2369-11-1<sup>[3]</sup><sup>[4]</sup>
- Molecular Formula: C<sub>6</sub>H<sub>5</sub>FN<sub>2</sub>O<sub>2</sub><sup>[3]</sup><sup>[5]</sup>
- IUPAC Name: **5-fluoro-2-nitroaniline**<sup>[6]</sup>
- Alternate Names: 2-Amino-4-fluoronitrobenzene, 5-fluoro-2-nitrophenylamine<sup>[1]</sup><sup>[3]</sup>

## Physicochemical and Spectroscopic Data

The properties of **5-Fluoro-2-nitroaniline** are summarized below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Reference
Molecular Weight	156.11 g/mol	[3][6]
Appearance	Light yellow to brown powder or crystals	[1][2][5][7]
Melting Point	96.0 to 100.0 °C	[2][7][8]
Boiling Point	295.5 ± 20.0 °C (Predicted)	[8]
Solubility	Slightly soluble in water. Soluble in methanol.	[7][8]
Purity	Typically >98.0% (GC)	[7]
Storage Temperature	Room temperature, recommended in a cool, dark place (<15°C)	[7][9]

Spectroscopic Information: Spectral data for **5-Fluoro-2-nitroaniline** is available across various databases, which is crucial for structural confirmation and purity analysis. Available data includes:

- <sup>1</sup>H NMR, <sup>13</sup>C NMR, <sup>19</sup>F NMR[10][11][12]
- Infrared (IR) Spectroscopy[10][13]
- Mass Spectrometry (MS)[10][13]

## Molecular Structure

The molecular structure of **5-Fluoro-2-nitroaniline** consists of a benzene ring with three substituents. The amino (-NH<sub>2</sub>) and nitro (-NO<sub>2</sub>) groups are positioned ortho to each other, while the fluorine (-F) atom is in the meta position relative to the nitro group and para to the

amino group. This arrangement of electron-withdrawing (nitro and fluoro) and electron-donating (amino) groups influences the molecule's reactivity and properties.

## Synthesis and Experimental Protocols

**5-Fluoro-2-nitroaniline** is synthesized via several methods. Below are detailed protocols for two common approaches.

### Method 1: Amination of 2,4-Difluoronitrobenzene

This method involves the reaction of 2,4-difluoronitrobenzene with ammonia, where the fluorine atom at the 4-position is selectively substituted by an amino group.

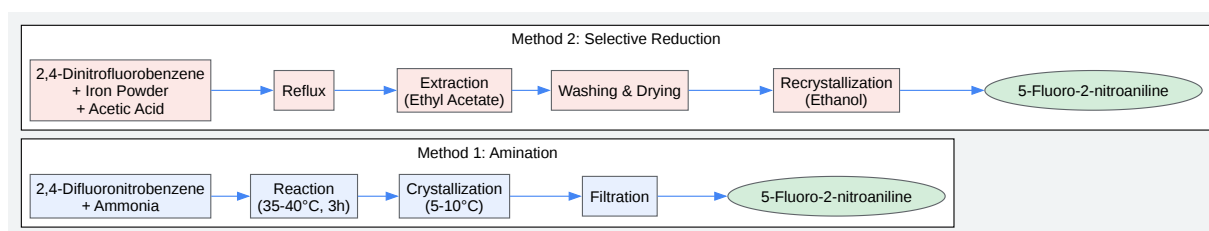
- Experimental Protocol:
  - In a 500mL reaction flask, add 180g of water and 159g (1 mol) of 2,4-difluoronitrobenzene at room temperature.[\[14\]](#)
  - Initiate stirring and introduce 42.5g of ammonia gas while maintaining the temperature between 35-40°C.[\[14\]](#)
  - Hold the reaction mixture at this temperature for 3 hours.[\[14\]](#)
  - Monitor the reaction for the disappearance of the starting material.[\[14\]](#)
  - Once the reaction is complete, cool the mixture to 5-10°C with continued stirring to induce crystallization.[\[14\]](#)
  - Filter the resulting solid to obtain **5-fluoro-2-nitroaniline**. The reported yield is approximately 98.5%.[\[14\]](#)

### Method 2: Selective Reduction of 2,4-Dinitrofluorobenzene

This process involves the selective reduction of the nitro group at the 2-position of 2,4-dinitrofluorobenzene using iron powder in the presence of an acid.[\[15\]](#)

- Experimental Protocol:

- Prepare a suspension of 8.1g of electrolytic iron powder in 100 ml of acetic acid and heat it to reflux.[15]
- Separately, dissolve 9g of 2,4-dinitrofluorobenzene in 30 ml of acetic acid.[15]
- Add the 2,4-dinitrofluorobenzene solution to the refluxing iron suspension.[15]
- Continue refluxing the mixture for 10 minutes.[15]
- Pour the reaction mixture into ice-water and extract the product with ethyl acetate.[15]
- Wash the organic extracts sequentially with a saturated sodium bicarbonate solution, water, and a saturated sodium chloride solution.[15]
- Dry the organic layer over anhydrous magnesium sulfate and concentrate to yield crude crystals.[15]
- Recrystallize the crude product from ethanol to obtain pure **5-fluoro-2-nitroaniline**. The reported yield is 70%.[15]



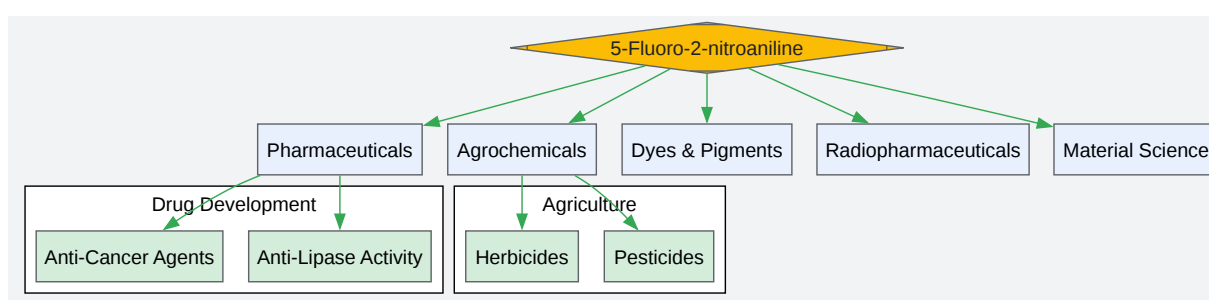
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Caption: Synthesis workflows for **5-Fluoro-2-nitroaniline**.

## Applications in Research and Drug Development

**5-Fluoro-2-nitroaniline** is a crucial intermediate in various fields due to its versatile chemical reactivity.

- **Pharmaceutical Development:** It is a key building block in the synthesis of pharmaceuticals, particularly fluorine-containing benzimidazoles with anti-lipase activity and various anti-cancer agents.[2][4] Its structure allows for modifications that can influence biological pathways.[2]
- **Agrochemicals:** The compound is used to formulate herbicides and pesticides, contributing to crop protection.[2]
- **Dye Manufacturing:** It serves as an intermediate in the production of dyes and pigments.[2][5]
- **Radiopharmaceutical Synthesis:** In nuclear medicine, it can be used as an intermediate for synthesizing radiolabeled compounds for diagnostic and therapeutic purposes, such as in tumor imaging with Positron Emission Tomography (PET).[5]
- **Material Science:** It contributes to the development of advanced materials like polymers and composites.[2]



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Caption: Key application areas of **5-Fluoro-2-nitroaniline**.

## Safety and Handling

**5-Fluoro-2-nitroaniline** is classified as a hazardous substance and requires careful handling. [3] The following table summarizes its GHS hazard statements and precautionary measures.

Hazard Category	GHS Statement	Precautionary Measures
Acute Toxicity	H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled.[7]	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[7] P270: Do not eat, drink or smoke when using this product.[7] P280: Wear protective gloves/protective clothing/eye protection/face protection.[7]
Skin Irritation	H315: Causes skin irritation.[7]	P264: Wash skin thoroughly after handling.[7] P302+P352: IF ON SKIN: Wash with plenty of water.[7]
Eye Irritation	H319: Causes serious eye irritation.[7]	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[16]
Respiratory Irritation	May cause respiratory irritation.[16]	P271: Use only outdoors or in a well-ventilated area.[7] P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[7]
Disposal	P501: Dispose of contents/container to an approved waste disposal plant. [7]	

## First Aid Measures:

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen.[17][18]
- Skin Contact: Take off contaminated clothing immediately and wash the skin with plenty of water.[16][17]
- Eye Contact: Rinse with pure water for at least 15 minutes.[16][17]
- Ingestion: Rinse mouth with water. Call a POISON CENTER or doctor if you feel unwell.[7][17]

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